

Solubility Profile of 5-Bromobenzo[d]oxazole-2-thiol: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromobenzo[D]oxazole-2-thiol

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This technical guide provides an in-depth overview of the solubility characteristics of **5-Bromobenzo[d]oxazole-2-thiol**, a heterocyclic compound of interest in organic synthesis and medicinal chemistry. Due to a lack of publicly available quantitative solubility data, this document focuses on providing a detailed experimental protocol for determining its solubility in various organic solvents, alongside available qualitative information.

Introduction to 5-Bromobenzo[d]oxazole-2-thiol

5-Bromobenzo[d]oxazole-2-thiol is a halogenated heterocyclic compound featuring a benzoxazole core functionalized with a bromine atom and a thiol group. Such structures are valuable intermediates in the synthesis of more complex molecules, including those with potential pharmaceutical applications.^{[1][2]} The physicochemical properties of this compound, particularly its solubility, are critical for its application in reaction chemistry, formulation, and biological screening.

Solubility Data

A comprehensive search of scientific literature and chemical databases did not yield quantitative solubility data for **5-Bromobenzo[d]oxazole-2-thiol** in common organic solvents. However, qualitative assessments have been noted, which are summarized in the table below.

Table 1: Qualitative Solubility of **5-Bromobenzo[d]oxazole-2-thiol**

Solvent	Qualitative Solubility
Dimethyl Sulfoxide (DMSO)	Moderate
Water	Low

This data is based on information from chemical supplier datasheets and may not represent thermodynamically equilibrated solubility.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of the solubility of **5-Bromobenzo[d]oxazole-2-thiol** in organic solvents. This protocol is based on the widely accepted isothermal shake-flask method.

Materials and Equipment

- Solute: **5-Bromobenzo[d]oxazole-2-thiol** (purity \geq 98%)
- Solvents: A range of organic solvents of analytical grade (e.g., ethanol, methanol, acetone, acetonitrile, dimethylformamide (DMF), dimethyl sulfoxide (DMSO)).
- Equipment:
 - Analytical balance (± 0.1 mg accuracy)
 - Vials with screw caps
 - Thermostatic shaker or water bath with orbital shaking capabilities
 - Centrifuge
 - Syringes and syringe filters (e.g., 0.22 μ m PTFE)
 - Volumetric flasks and pipettes
 - UV-Vis spectrophotometer or High-Performance Liquid Chromatography (HPLC) system

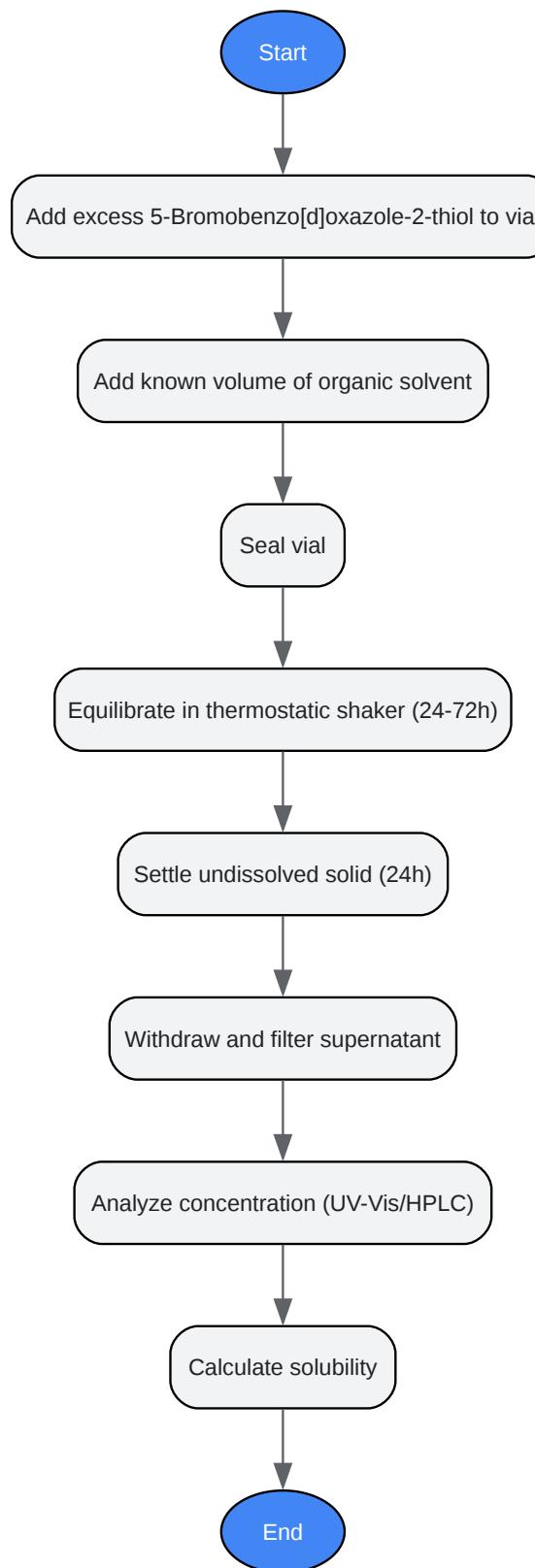
Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **5-Bromobenzo[d]oxazole-2-thiol** to a series of vials, ensuring a solid phase remains after equilibration.
 - Accurately add a known volume of the selected organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 298.15 K / 25 °C).
 - Shake the vials at a constant speed for a sufficient period (e.g., 24-72 hours) to ensure equilibrium is reached.
- Sample Preparation and Analysis:
 - After equilibration, allow the vials to stand undisturbed for at least 24 hours at the same temperature to allow the excess solid to settle.
 - Carefully withdraw a sample from the supernatant using a syringe pre-heated to the experimental temperature.
 - Immediately filter the sample through a syringe filter into a pre-weighed volumetric flask.
 - Determine the mass of the collected filtrate.
 - Dilute the filtrate with the same solvent to a concentration suitable for analysis.
 - Analyze the concentration of **5-Bromobenzo[d]oxazole-2-thiol** in the diluted sample using a calibrated UV-Vis spectrophotometer or HPLC.
- Calculation of Solubility:

- The solubility (S) can be expressed in various units, such as g/L or mol/L, calculated from the measured concentration and the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility for **5-Bromobenzo[d]oxazole-2-thiol**.



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Caption: Workflow for Solubility Determination.

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References

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